

Standard Operating Procedure: Handling and Disposal of Chirabite-AR

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Compound of Interest

Compound Name: Chirabite-AR

Cat. No.: B1360961

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This document provides essential safety and logistical information for the handling and disposal of **Chirabite-AR** in a laboratory setting. Adherence to these procedural, step-by-step guidelines is mandatory for all personnel involved in its use.

Hazard Identification and Exposure Limits

Chirabite-AR is a potent, synthetic catecholamine reuptake inhibitor. It is a fine, white to off-white crystalline powder that is highly soluble in DMSO and ethanol. It is classified as a hazardous substance with significant health risks upon exposure.

Quantitative Hazard Data

Parameter	Value	Notes
Occupational Exposure Limit (OEL)	0.5 µg/m ³	8-hour time-weighted average (TWA)
Short-Term Exposure Limit (STEL)	2.0 µg/m ³	15-minute reference period
LD50 (Oral, Rat)	5 mg/kg	Acute oral toxicity
LC50 (Inhalation, Rat)	0.1 mg/L	4-hour exposure
Reportable Quantity (RQ)	1 gram	For spills or releases

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The required level of PPE is determined by the quantity of **Chirabite-AR** being handled.

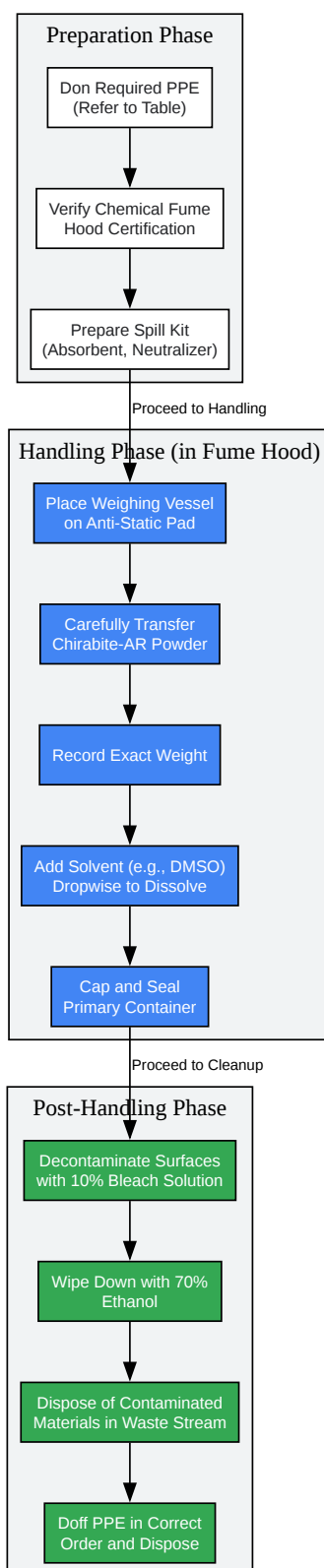
Required PPE for Handling **Chirabite-AR**

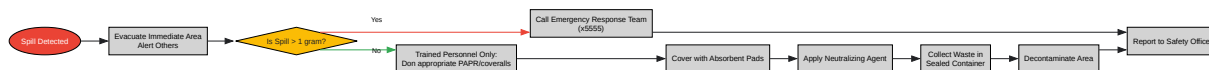
Quantity Handled	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
< 10 mg	ANSI Z87.1 rated safety glasses with side shields.	Double-gloved with nitrile (inner) and neoprene (outer). ASTM F1671 certified.	Fully-buttoned lab coat.	Not required if handled in a certified chemical fume hood.
10 mg - 1 g	Chemical splash goggles.	Double-gloved with nitrile (inner) and neoprene (outer). ASTM F1671 certified.	Chemical-resistant apron over a lab coat.	Half-mask respirator with P100 (HEPA) filters.
> 1 g	Face shield worn over chemical splash goggles.	Double-gloved with nitrile (inner) and neoprene (outer). ASTM F1671 certified.	Disposable, chemical-resistant coveralls (e.g., Tyvek®).	Full-face powered air-purifying respirator (PAPR) with P100 (HEPA) filters.

Operational Plan: Handling and Weighing

All manipulations involving **Chirabite-AR** powder must be performed within a certified chemical fume hood or a powder containment balance enclosure to minimize inhalation risk.

Experimental Workflow for Weighing and Solubilization





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